

Safe Disposal of Glyco-obeticholic acid-d5: A Procedural Guide

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Compound of Interest

Compound Name: Glyco-obeticholic acid-d5

Cat. No.: B12408566

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical reagents like **Glyco-obeticholic acid-d5** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step logistical information for the safe disposal of **Glyco-obeticholic acid-d5**, ensuring the protection of personnel and the environment.

Hazard Assessment and Classification

Glyco-obeticholic acid-d5 is the deuterated form of Glyco-obeticholic acid. Based on the Safety Data Sheet (SDS) for the non-deuterated parent compound, Glyco-Obeticholic Acid, the substance is not classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] However, it is crucial to treat all laboratory chemicals with a degree of caution. The deuterated form is not expected to have significantly different chemical hazards from its non-deuterated counterpart.

Key Safety Information Summary

Parameter	Information	Source
GHS Hazard Classification	Not classified as hazardous	[1]
Primary Route of Exposure	Ingestion, Inhalation, Skin/Eye Contact	General Chemical Handling
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat	General Chemical Handling
Immediate First Aid	Rinse with copious amounts of water	[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **Glyco-obeticholic acid-d5**. This procedure is based on general best practices for non-hazardous chemical waste management in a laboratory setting.

Materials Required:

- Appropriate Personal Protective Equipment (PPE)
- Labeled, sealable waste container
- Chemical fume hood (recommended for handling powders)
- Waste disposal logbook

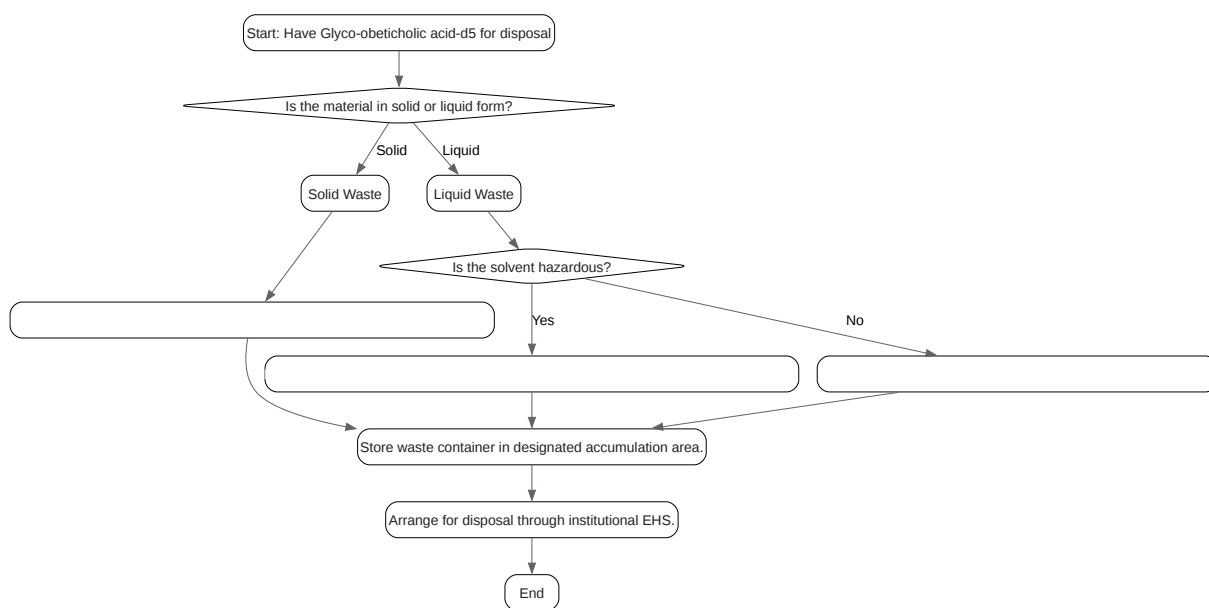
Procedure:

- Personnel Protection: Before handling **Glyco-obeticholic acid-d5**, ensure you are wearing the appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect any solid **Glyco-obeticholic acid-d5**, including residual amounts in original containers or on contaminated weighing paper, and place it in a designated, clearly labeled, and sealable waste container for non-hazardous solid chemical waste.

- Liquid Waste: If **Glyco-obeticholic acid-d5** has been dissolved in a solvent, the disposal method will be dictated by the hazards of the solvent. The entire solution should be disposed of as hazardous waste if the solvent is hazardous. If dissolved in a non-hazardous solvent (e.g., water, ethanol), it can be collected in a designated container for non-hazardous liquid waste. Do not pour chemical waste down the drain unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Contaminated Materials: Any materials, such as pipette tips, tubes, or gloves, that are grossly contaminated with **Glyco-obeticholic acid-d5** should be placed in the designated solid chemical waste container.
- Container Labeling: The waste container must be clearly labeled with the full chemical name ("**Glyco-obeticholic acid-d5**") and the approximate quantity. The label should also indicate that it is "non-hazardous waste."
- Storage: Store the sealed waste container in a designated and secure waste accumulation area within the laboratory, away from incompatible materials.
- Waste Disposal Request: Follow your institution's specific procedures for chemical waste pickup. This typically involves submitting a request to the EHS office.
- Documentation: Record the date, chemical name, quantity, and disposal method in your laboratory's waste disposal log.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Glyco-obeticholic acid-d5**.



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References

- 1. sfasu.edu [sfasu.edu]
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